assessing the stability and degradation of 1,4-Dicaffeoylquinic acid under experimental conditions

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Compound of Interest	
Compound Name:	1,4-Dicaffeoylquinic acid
Cat. No.:	B190988

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Technical Support Center: 1,4-Dicaffeoylquinic Acid Stability and Degradation

Welcome to the technical support center for **1,4-Dicaffeoylquinic acid** (1,4-DCQA). This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on assessing the stability and degradation of 1,4-DCQA under various experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the main factors that influence the stability of **1,4-Dicaffeoylquinic acid**?

A1: The stability of **1,4-Dicaffeoylquinic acid**, like other dicaffeoylquinic acids (diCQAs), is primarily affected by temperature, pH, and light exposure.[1][2] Generally, diCQAs are less stable than their mono-caffeoylquinic acid counterparts.[1][2]

Q2: How does temperature affect the stability of 1,4-DCQA?

A2: While specific quantitative data for 1,4-DCQA is limited, studies on other diCQA isomers show significant degradation at room temperature compared to refrigerated conditions (4°C).[1] For instance, after 7 days at room temperature, other diCQAs have shown degradation ranging

from approximately 7% to 10%.[1] It is therefore highly recommended to store 1,4-DCQA solutions at 4°C or lower and for short periods only.

Q3: What is the effect of pH on the stability of 1,4-DCQA?

A3: Caffeoylquinic acids are generally more stable under acidic conditions.[1] At neutral and basic pH values, isomerization and degradation are known to occur more rapidly.[1] For other diCQAs, a shift in pH can lead to isomerization, such as the conversion between 3,5-diCQA, 3,4-diCQA, and 4,5-diCQA.[1] It is crucial to control the pH of your experimental solutions to minimize degradation.

Q4: Is 1,4-DCQA sensitive to light?

A4: Yes, light exposure can contribute to the degradation of caffeoylquinic acids.[1][2] While one study noted that light irradiation did not cause a significant decrease in CQAs, it could lead to fluctuations.[1] To ensure the integrity of your samples, it is best practice to protect 1,4-DCQA solutions from light by using amber vials or covering the containers with aluminum foil.

Q5: What are the common degradation pathways for 1,4-DCQA?

A5: The primary degradation pathways for dicaffeoylquinic acids are isomerization, methylation, and hydrolysis.[2] Isomerization involves the migration of the caffeoyl groups to different positions on the quinic acid core. Hydrolysis results in the cleavage of the ester bonds, yielding caffeic acid and mono-caffeoylquinic acids or quinic acid.

Troubleshooting Guides

This section provides solutions to common problems encountered during the experimental analysis of **1,4-Dicaffeoylquinic acid**.

HPLC Analysis Issues

Problem	Potential Cause	Troubleshooting Steps
Unexpected Peaks in Chromatogram	Degradation of 1,4-DCQA due to improper sample handling (temperature, pH, light).	1. Prepare fresh samples and store them at 4°C, protected from light. 2. Ensure the pH of the mobile phase and sample solvent is acidic (e.g., using 0.1% formic or phosphoric acid).[3] 3. Analyze samples promptly after preparation.
Peak Tailing	Interaction of the analyte with active sites on the HPLC column.	1. Use a high-purity silica-based column. 2. Lower the pH of the mobile phase to suppress silanol ionization.[4] 3. Add a competing base, such as triethylamine (TEA), to the mobile phase.[4]
Shifting Retention Times	Changes in mobile phase composition, flow rate, or column temperature.	1. Prepare fresh mobile phase and ensure proper mixing and degassing.[5] 2. Verify the pump flow rate is accurate and stable.[5] 3. Use a column oven to maintain a consistent temperature.[5]
Broad Peaks	Low mobile phase flow rate, leaks in the system, or column contamination.	1. Check and adjust the flow rate. 2. Inspect for and tighten any loose fittings. 3. If the column is contaminated, flush it with a strong solvent or replace it.[5]

Quantitative Data on Dicaffeoylquinic Acid Degradation

While specific quantitative stability data for 1,4-DCQA is not readily available in the literature, the following table summarizes the degradation of other diCQA isomers under various conditions, which can serve as a valuable reference.

Table 1: Thermal Stability of diCQA Isomers in 50% (v/v) Aqueous Methanol (Stored in Brown Bottle for 7 Days)[1]

Compound	% Degraded at Room Temperature (25°C)	% Degraded at 4°C
1,3-diCQA	~6.89%	Not specified, but stated to be relatively stable
3,4-diCQA	~7.82%	Not specified, but stated to be relatively stable
3,5-diCQA	~7.03%	Not specified, but stated to be relatively stable
4,5-diCQA	~10.08%	Not specified, but stated to be relatively stable

Table 2: Solvent Stability of diCQA Isomers (Stored for 7 days)[1]

Compound	% Degraded in 50% Methanol	% Degraded in 100% Methanol
1,3-diCQA	~6.89%	~11.93%
3,4-diCQA	~17.44%	~33.25%
3,5-diCQA	~14.43%	~17.44%
4,5-diCQA	~18.02%	~44.96%

Experimental Protocols

Protocol for Forced Degradation Study of 1,4-Dicaffeoylquinic Acid

This protocol outlines a general procedure for conducting a forced degradation study on 1,4-DCQA to identify potential degradation products and assess its intrinsic stability.

1. Preparation of Stock Solution:

- Accurately weigh and dissolve **1,4-Dicaffeoylquinic acid** in a suitable solvent (e.g., methanol or a methanol-water mixture) to obtain a stock solution of known concentration (e.g., 1 mg/mL).

2. Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 N HCl. Incubate at 60°C for 2, 4, 8, and 24 hours.

- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 N NaOH. Incubate at room temperature for 1, 2, 4, and 8 hours. Neutralize with an equivalent amount of 0.1 N HCl before analysis.

- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep at room temperature, protected from light, for 2, 4, 8, and 24 hours.

- Thermal Degradation: Place the stock solution in a temperature-controlled oven at 60°C. Take samples at 24, 48, and 72 hours.

- Photolytic Degradation: Expose the stock solution to direct sunlight or a photostability chamber for 24, 48, and 72 hours. A control sample should be wrapped in aluminum foil and kept under the same conditions.
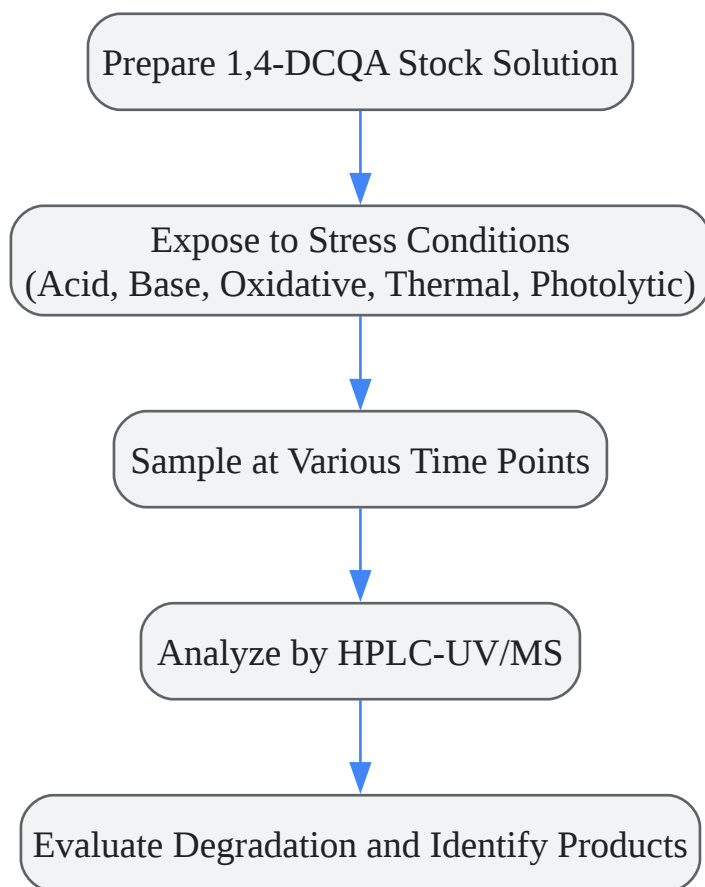
3. Sample Analysis:

- At each time point, withdraw an aliquot of the stressed sample.

- Dilute the sample to a suitable concentration for analysis.

- Analyze the samples using a stability-indicating HPLC-UV or HPLC-MS method. A typical mobile phase would consist of an acidified aqueous solution (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).

- A control sample (unstressed stock solution) should be analyzed at the beginning and end of the experiment.
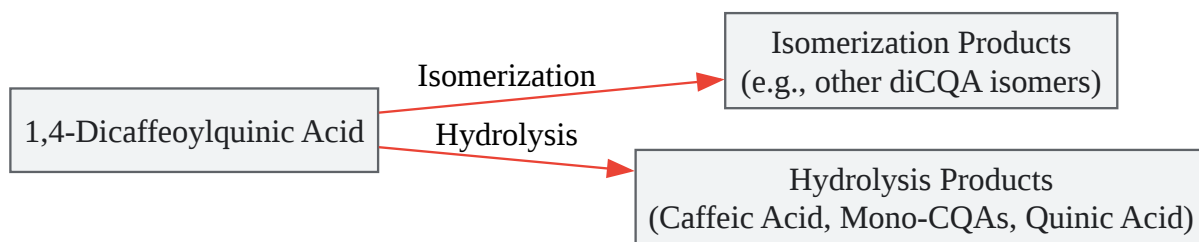
4. Data Evaluation:

- Calculate the percentage degradation of 1,4-DCQA by comparing the peak area in the stressed samples to that of the control sample.

- Identify and characterize any significant degradation products using mass spectrometry (MS) fragmentation patterns.
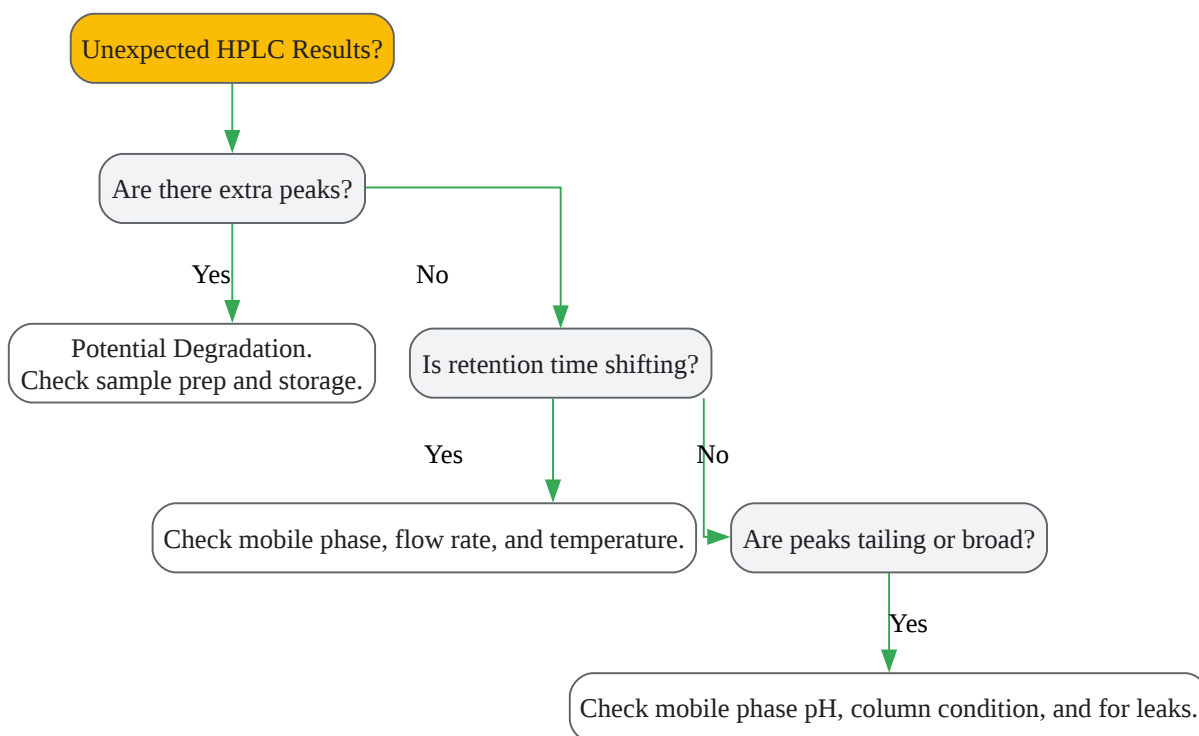
Visualizations

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┌─────────────────────────────────────┐
│  Prepare 1,4-DCQA Stock Solution     │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│  Expose to Stress Conditions         │
│  (Acid, Base, Oxidative, Thermal,    │
│   Photolytic)                        │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│  Sample at Various Time Points       │
└─────────────────────────────────────┘
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┌─────────────────────────────────────┐
│  Analyze by HPLC-UV/MS               │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│  Evaluate Degradation and Identify   │
│  Products                            │
└─────────────────────────────────────┘
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Caption: Experimental workflow for assessing 1,4-DCQA stability.

1,4-Dicaffeoylquinic Acid

Isomerization → Isomerization Products (e.g., other diCQA isomers)

Hydrolysis → Hydrolysis Products (Caffeic Acid, Mono-CQAs, Quinic Acid)

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Caption: Potential degradation pathways of 1,4-DCQA.

Unexpected HPLC Results?

Are there extra peaks?

Yes → Potential Degradation. Check sample prep and storage.

No → Is retention time shifting?

Yes → Check mobile phase, flow rate, and temperature.

No → Are peaks tailing or broad?

Yes → Check mobile phase pH, column condition, and for leaks.

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Caption: Troubleshooting decision tree for HPLC analysis of 1,4-DCQA.

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References

- 1. Stability and Degradation of Caffeoylquinic Acids under Different Storage Conditions Studied by High-Performance Liquid Chromatography with Photo Diode Array Detection and High-Performance Liquid Chromatography with Electrospray Ionization Collision-Induced Dissociation Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]

- 3. Degradation, isomerization and stabilization of three dicaffeoylquinic acids under ultrasonic treatment at different pH - PMC [pmc.ncbi.nlm.nih.gov]

- 4. hplc.eu [hplc.eu]

- 5. Troubleshooting and Performance Improvement for HPLC | Aurigene Pharmaceutical Services [aurigeneservices.com]

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